

N2-Decanoyl-L-glutamine: Proper Disposal Procedures & Safety Protocol

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Compound of Interest

Compound Name: N2-Decanoyl-L-glutamine

CAS No.: 26060-95-7

Cat. No.: B586373

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Executive Summary & Core Directive

N2-Decanoyl-L-glutamine (CAS: 26060-95-7) is a synthetic N-acylated amino acid derivative commonly used in metabolic research and drug development.^[1] While often classified as non-hazardous under GHS criteria due to its structural similarity to endogenous lipids and amino acids, its surfactant properties and lack of comprehensive toxicological data necessitate a conservative disposal strategy.

Core Directive: Do not dispose of **N2-Decanoyl-L-glutamine** down laboratory drains. Despite its amino acid backbone, the decanoyl chain reduces water solubility and increases environmental persistence compared to free glutamine. All waste containing this compound must be segregated and managed as Non-Regulated Chemical Waste unless mixed with hazardous solvents, in which case the solvent's hazard classification takes precedence.

Chemical Identity & Safety Assessment

Before initiating disposal, verify the material identity and associated hazards.

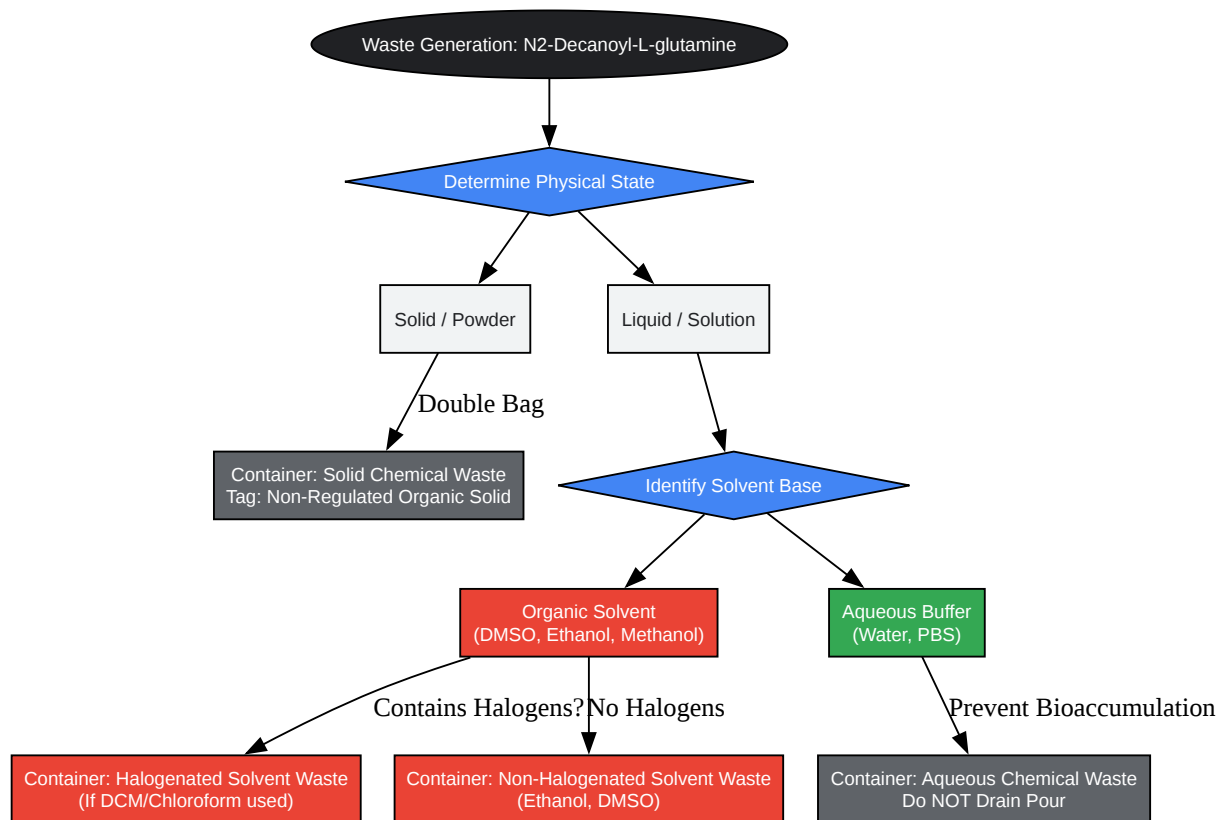
Property	Specification	Operational Implication
Chemical Name	N2-Decanoyl-L-glutamine	Primary identifier for waste tags. [1]
CAS Number	26060-95-7	Use for searching specific EHS databases. [1] [2]
Molecular Formula	C ₁₅ H ₂₈ N ₂ O ₄	Organic combustion compatible.
Solubility	Low in water; Soluble in DMSO, Ethanol	Dictates liquid waste segregation (Aqueous vs. Organic). [1]
GHS Classification	Not Classified / No Data Available	Treat as Irritant (Precautionary). Avoid inhalation of dust.
RCRA Code (USA)	Not Listed (P or U list)	Classify as "Non-Hazardous Waste" unless mixed with listed solvents. [1]

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH N95 respirator if handling dry powder in open air.
- Dermal: Nitrile gloves (0.11 mm minimum thickness).
- Ocular: Safety glasses with side shields or chemical splash goggles.

Disposal Decision Framework

The following logic gate ensures compliance with EPA (USA) and REACH (EU) standards.



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Figure 1: Decision tree for segregating **N2-Decanoyl-L-glutamine** waste streams based on physical state and solvent composition.[1]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Powder)

Context: Expired stock or excess weighing material.[1]

- Containment: Transfer the solid into a sealable container (e.g., HDPE bottle or original vial). If the original container is glass, place it inside a secondary plastic bag to prevent breakage.

- Labeling: Affix a hazardous waste tag. Even if "Non-Hazardous," clearly write:
 - Chemical Name: **N2-Decanoyl-L-glutamine**[\[1\]](#)[\[2\]](#)
 - Constituents: 100%[\[1\]](#)
 - Hazard Checkbox: Check "Irritant" (precautionary) or "None" depending on institutional policy.
- Storage: Place in the "Solid Chemical Waste" drum/bin.
- Prohibition: Do not discard in regular trash (municipal waste) to avoid potential fines for unidentified white powders.

Scenario B: Disposal of Liquid Solutions (Organic)

Context: Stock solutions in DMSO, Ethanol, or Methanol.[\[1\]](#)

- Segregation: Determine if the solvent is Halogenated (e.g., Chloroform, DCM) or Non-Halogenated (e.g., DMSO, Methanol, Ethanol).[\[1\]](#)
- Collection: Pour into the appropriate safety carboy (e.g., "Non-Halogenated Organic Waste").
- Rinsing: Triple rinse the empty vial with the same solvent, adding the rinsate to the waste carboy.
- Vial Disposal: Deface the label on the empty vial and dispose of it in the "Glass/Sharps" bin (if glass) or regular trash (if plastic and rigorously cleaned).

Scenario C: Disposal of Aqueous Solutions

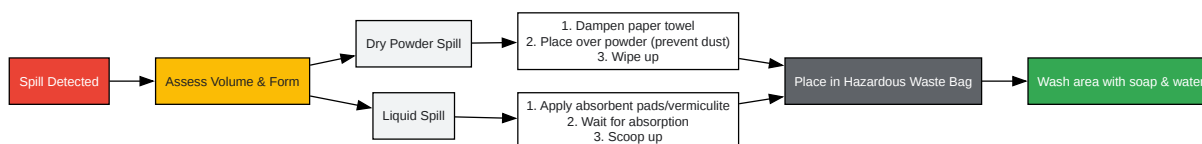
Context: Cell culture media or buffers containing the compound.

- Volume Assessment:
 - Trace Amounts (<0.1% in media): Check local EHS regulations.[\[3\]](#) Some institutions allow deactivation (bleach) and drain disposal for trace biological media. However, strict adherence to "Zero Discharge" is recommended for synthetic derivatives.[\[1\]](#)

- Concentrated (>0.1%): Collect in "Aqueous Chemical Waste" carboy.
- pH Adjustment: Ensure the waste container pH is between 5 and 9 to prevent reactivity with other aqueous wastes.
- Labeling: List all buffers and the estimated concentration of **N2-Decanoyl-L-glutamine**.

Emergency Procedures: Spill Management

In the event of a spill, rapid containment prevents tracking the surfactant powder into common areas.



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Figure 2: Operational workflow for containing and cleaning spills in a laboratory setting.

Critical Note on Dry Spills: Do not dry sweep. The surfactant nature of the dust can cause it to become airborne easily, posing an inhalation risk. Always use a wet wipe method or a HEPA-filtered vacuum.^[1]

Regulatory & Compliance Context

- USA (EPA/RCRA): **N2-Decanoyl-L-glutamine** is not a P-listed or U-listed acute hazardous waste ^[1].^[1] However, under the "Cradle-to-Grave" responsibility, the generator must determine if the waste exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity. ^[1] Pure substance is generally non-hazardous, but mixtures determine the final classification.
- Europe (REACH/ECHA): Ensure compliance with local waste codes (typically 16 05 06* or 16 05 09 for lab chemicals).^[1]

- Drain Disposal: The Clean Water Act typically prohibits the discharge of substances that can cause pass-through or interference. Surfactants/lipids can interfere with settling tanks; therefore, drain disposal is strongly discouraged [2].

References

- Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273.[1] Washington, D.C. [Link][1]
- Northwestern University Research Safety. (2023). Hazardous Waste Disposal Guide.[4][5] [Link][1]

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